

# Application Notes and Protocols for WY-135

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## Compound of Interest

|                |              |
|----------------|--------------|
| Compound Name: | WY-135       |
| CAS No.:       | 2163060-83-9 |
| Cat. No.:      | B3028517     |

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**WY-135** is a potent dual inhibitor of Anaplastic Lymphoma Kinase (ALK) and ROS1 tyrosine kinases.<sup>[1]</sup> With IC50 values of 1.4 nM for ALK and 1.1 nM for ROS1, **WY-135** serves as a valuable tool for studying the roles of these kinases in normal physiology and in oncogenesis. <sup>[1]</sup> This document provides detailed protocols for the dissolution of **WY-135** and its application in common in vitro assays.

## Chemical Properties

A summary of the key chemical properties of **WY-135** is provided in the table below.

| Property          | Value   |
|-------------------|---|
| CAS Number        | 2163060-83-9  |
| Molecular Formula | C <sub>28</sub> H <sub>34</sub> CIN <sub>9</sub> O <sub>3</sub> S |
| Molecular Weight  | 612.15 g/mol  |
| Appearance        | Solid powder  |
| Purity            | >98%  |

## Dissolution Protocol

Materials:

- **WY-135** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

Procedure for Preparing a 10 mM Stock Solution:

- Weighing: Accurately weigh the desired amount of **WY-135** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 6.12 mg of **WY-135**.
- Solvent Addition: Add the calculated volume of DMSO to the tube. For a 10 mM stock solution from 6.12 mg of **WY-135**, add 1 mL of DMSO.
- Dissolution: Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.

- **Enhancing Solubility (if necessary):** If the compound does not fully dissolve, warm the solution to 37°C for 5-10 minutes and vortex again. Sonication in an ultrasonic bath for a few minutes can also aid in dissolution.
- **Sterilization:** The DMSO stock solution is considered sterile if prepared from sterile components under aseptic conditions. If necessary, the solution can be sterilized by filtration through a 0.22 µm DMSO-compatible syringe filter.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

## Experimental Protocols

### Cell Culture and Treatment

Cell Lines:

The following table summarizes the anti-proliferative activity of **WY-135** in various human cancer cell lines.<sup>[1]</sup>

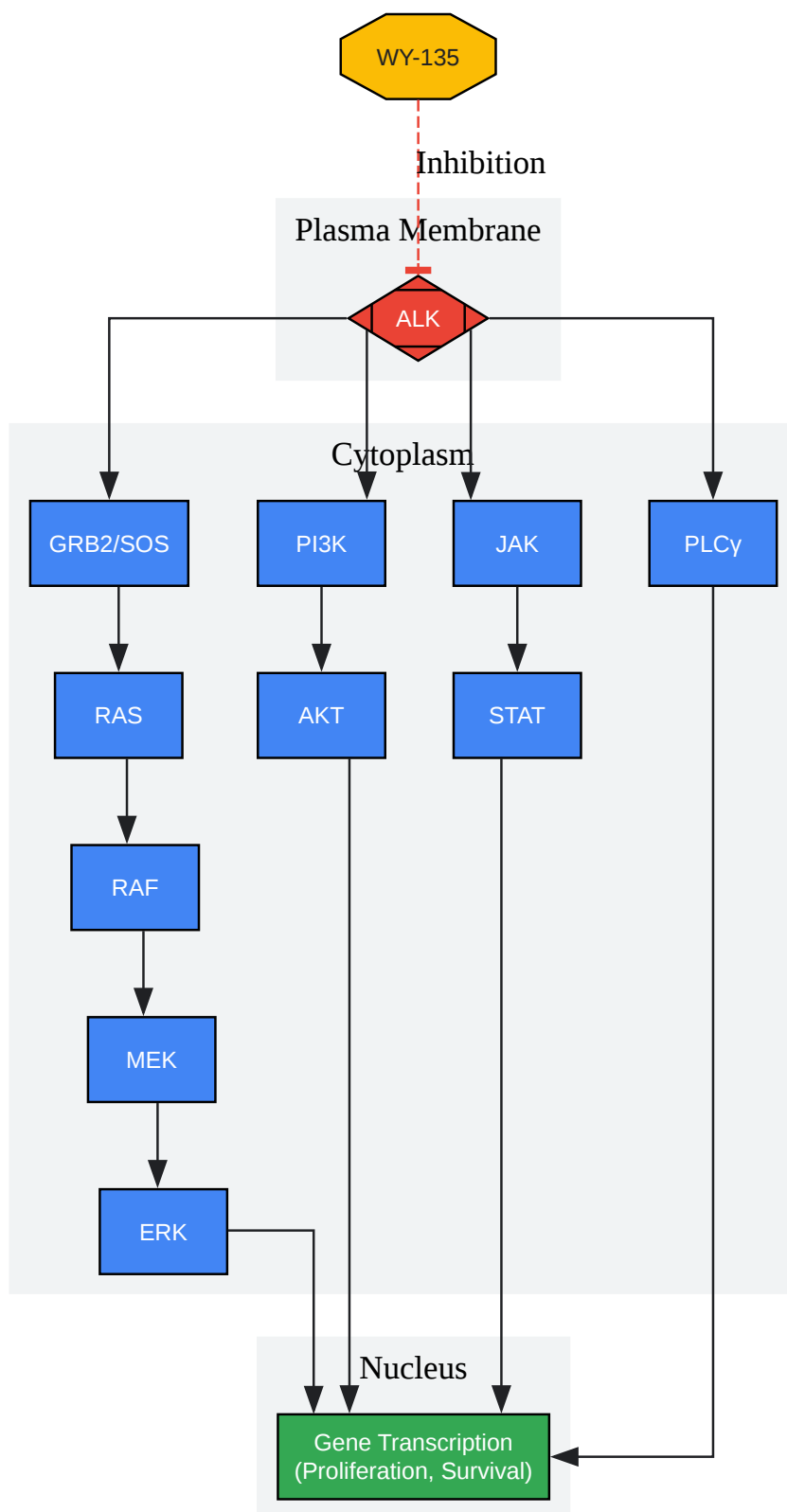
| Cell Line  | Cancer Type                    | Target       | IC50 (µM) |
|------------|--------------------------------|--------------|-----------|
| KARPAS-299 | Anaplastic Large Cell Lymphoma | NPM-ALK      | 0.021     |
| NCI-H2228  | Non-Small Cell Lung Cancer     | EML4-ALK     | 0.095     |
| HCC78      | Non-Small Cell Lung Cancer     | SLC34A2-ROS1 | 0.04      |
| A549       | Non-Small Cell Lung Cancer     | EGFR         | > 1       |
| NCI-H460   | Large Cell Lung Cancer         | -            | > 1       |

Protocol for Cell Treatment:

- **Cell Seeding:** Plate cells in appropriate culture vessels (e.g., 96-well plates for proliferation assays) at a density that allows for logarithmic growth during the experiment.
- **Preparation of Working Solutions:** On the day of the experiment, thaw an aliquot of the **WY-135** stock solution. Prepare serial dilutions of **WY-135** in complete cell culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration in the culture medium is kept constant across all treatments (including vehicle control) and is typically below 0.1% to avoid solvent-induced toxicity.
- **Cell Treatment:** Remove the existing culture medium from the cells and replace it with the medium containing the various concentrations of **WY-135** or a vehicle control (medium with the same final concentration of DMSO).
- **Incubation:** Incubate the cells for the desired period (e.g., 72 hours for a proliferation assay).
- **Assay:** Proceed with the planned downstream analysis, such as a cell viability assay (e.g., MTT, CellTiter-Glo®) or western blotting for pathway analysis.

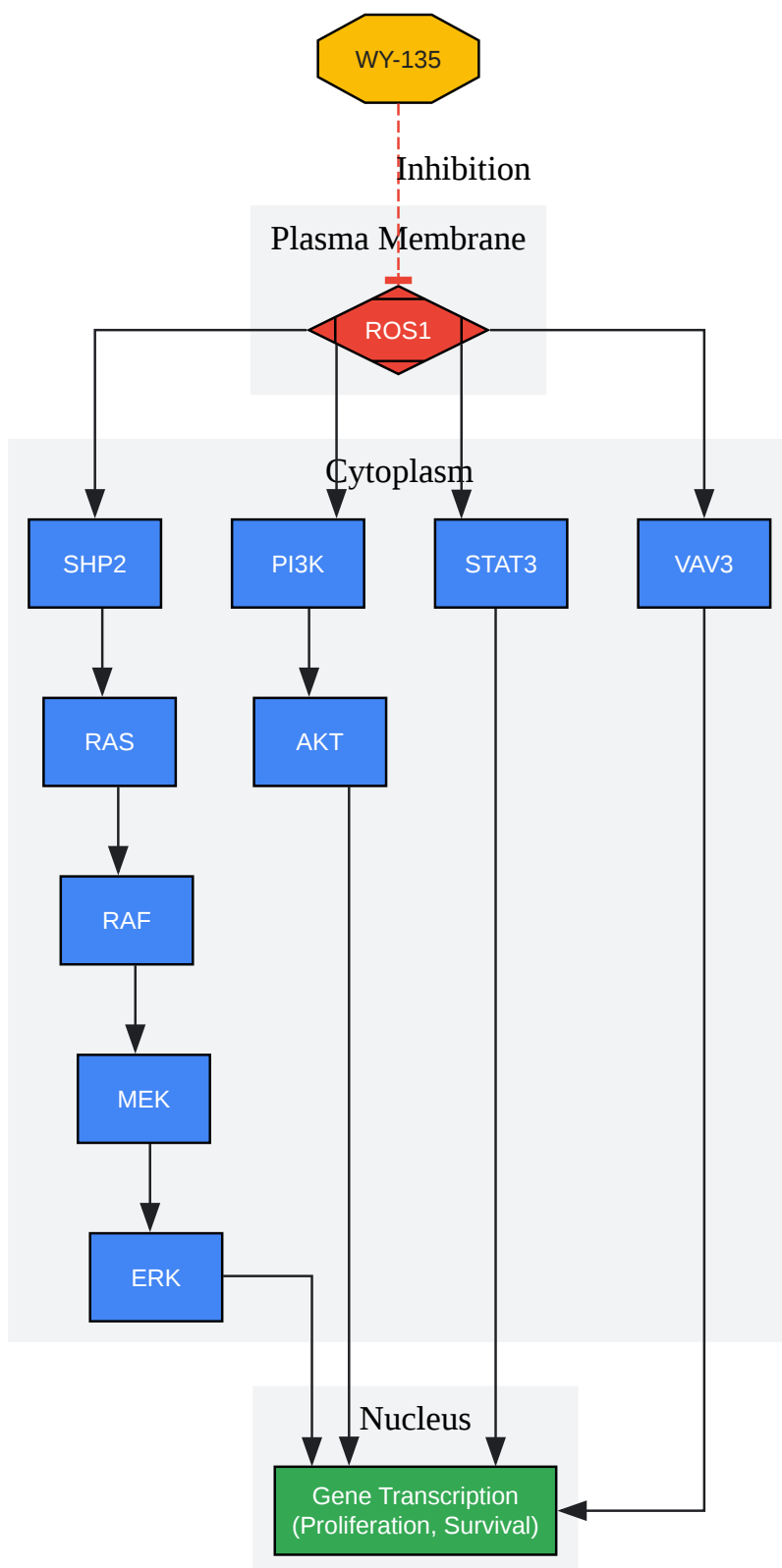
## Signaling Pathways

**WY-135** inhibits the ALK and ROS1 receptor tyrosine kinases, which are known to activate several downstream signaling pathways involved in cell proliferation, survival, and differentiation. The primary pathways affected include the RAS-MAPK, PI3K-AKT, and JAK-STAT pathways.



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Caption: ALK Signaling Pathway and Inhibition by **WY-135**.

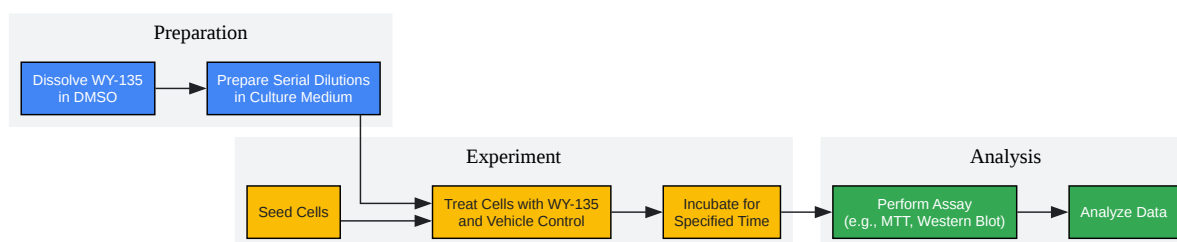


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Caption: ROS1 Signaling Pathway and Inhibition by **WY-135**.

## Experimental Workflow

The following diagram illustrates a general workflow for a cell-based experiment using **WY-135**.



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Caption: General workflow for a cell-based experiment with **WY-135**.

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## References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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